

Diethyl L-cystinate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Diethyl L-cystinate

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An In-depth Technical Overview of Diethyl L-cystinate and its Dihydrochloride Salt for Scientific Professionals

This technical guide provides a comprehensive overview of **Diethyl L-cystinate**, a diethyl ester of the amino acid L-cystine, and its more common dihydrochloride salt. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical identifiers, properties, synthesis, and analysis.

Chemical Identifiers and Properties

Diethyl L-cystinate and its dihydrochloride salt are important compounds in biochemical research and pharmaceutical development. The primary identifiers and key physicochemical properties are summarized below for easy reference.

Identifier	Diethyl L-cystinate	Diethyl L-cystinate Dihydrochloride
CAS Number	583-89-1	22735-07-5[1]
Molecular Formula	C10H20N2O4S2	C10H22Cl2N2O4S2
Molecular Weight	296.4 g/mol	369.33 g/mol
IUPAC Name	ethyl (2R)-2-amino-3-[[[(2R)-2-amino-3-ethoxy-3-oxopropyl]disulfanyl]propanoate	3,3'-disulfanediyldis(1-ethoxy-1-oxopropan-2-aminium) dichloride
Synonyms	L-Cystine, diethyl ester	L-Cystine, diethyl ester, dihydrochloride; (H-Cys-OEt) ₂ · 2HCl[1]
Appearance	-	White crystalline solid
Solubility	-	Soluble in water and some organic solvents.
Storage	-	Store at 0°C[1]

Synthesis

Synthesis of Diethyl L-cystinate Dihydrochloride

A common method for the preparation of **Diethyl L-cystinate** dihydrochloride involves the esterification of L-cystine using ethanol in the presence of an acid catalyst, typically hydrochloric acid.

Experimental Protocol:

Materials:

- L-cystine
- Absolute Ethanol

- Hydrochloric Acid (gas or concentrated solution)

Procedure:

- Suspend L-cystine in absolute ethanol.
- Cool the suspension in an ice bath.
- Saturate the ethanolic suspension with dry hydrogen chloride gas, or add concentrated hydrochloric acid dropwise while maintaining a low temperature.
- Allow the reaction mixture to stir at a low temperature, followed by a period of stirring at room temperature to ensure complete esterification.
- The product, **Diethyl L-cystinate** dihydrochloride, can be isolated by removing the solvent under reduced pressure.
- The crude product may be purified by recrystallization from a suitable solvent system, such as ethanol/ether.

Analytical Methods

The analysis of **Diethyl L-cystinate** and its derivatives often employs standard chromatographic and spectroscopic techniques.

High-Performance Liquid Chromatography (HPLC)

A stability-indicating reversed-phase HPLC (RP-HPLC) method can be developed for the determination of **Diethyl L-cystinate** and its related impurities.

Illustrative HPLC Method Parameters:

Parameter	Value
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	A gradient or isocratic mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol).
Flow Rate	1.0 mL/min
Detection	UV at a low wavelength (e.g., 210-220 nm)
Injection Volume	10-20 µL
Column Temperature	Ambient or controlled (e.g., 25°C)

Spectroscopic Analysis

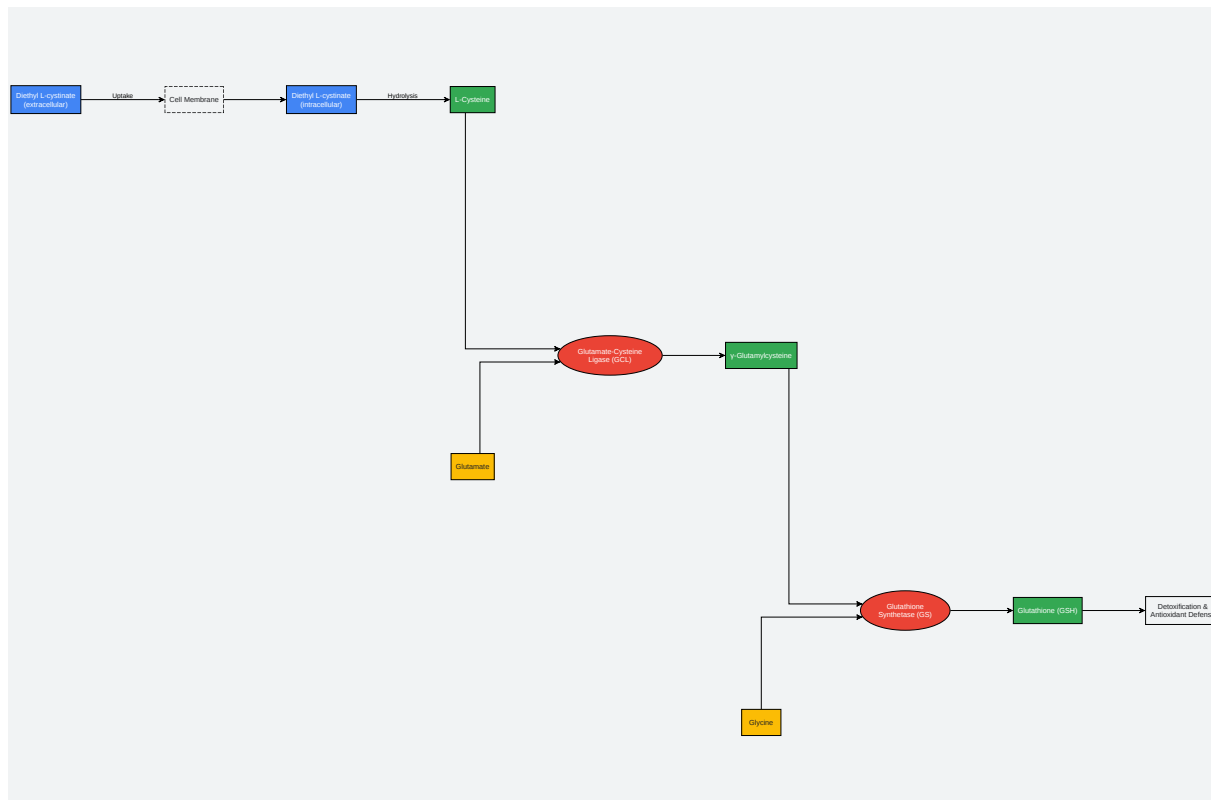
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for the structural elucidation and confirmation of **Diethyl L-cystinate** dihydrochloride.
- Mass Spectrometry (MS): Mass spectrometry can be used to confirm the molecular weight and fragmentation pattern of the compound.
- Infrared (IR) Spectroscopy: IR spectroscopy helps in identifying the functional groups present in the molecule, such as the ester carbonyl and amine groups.

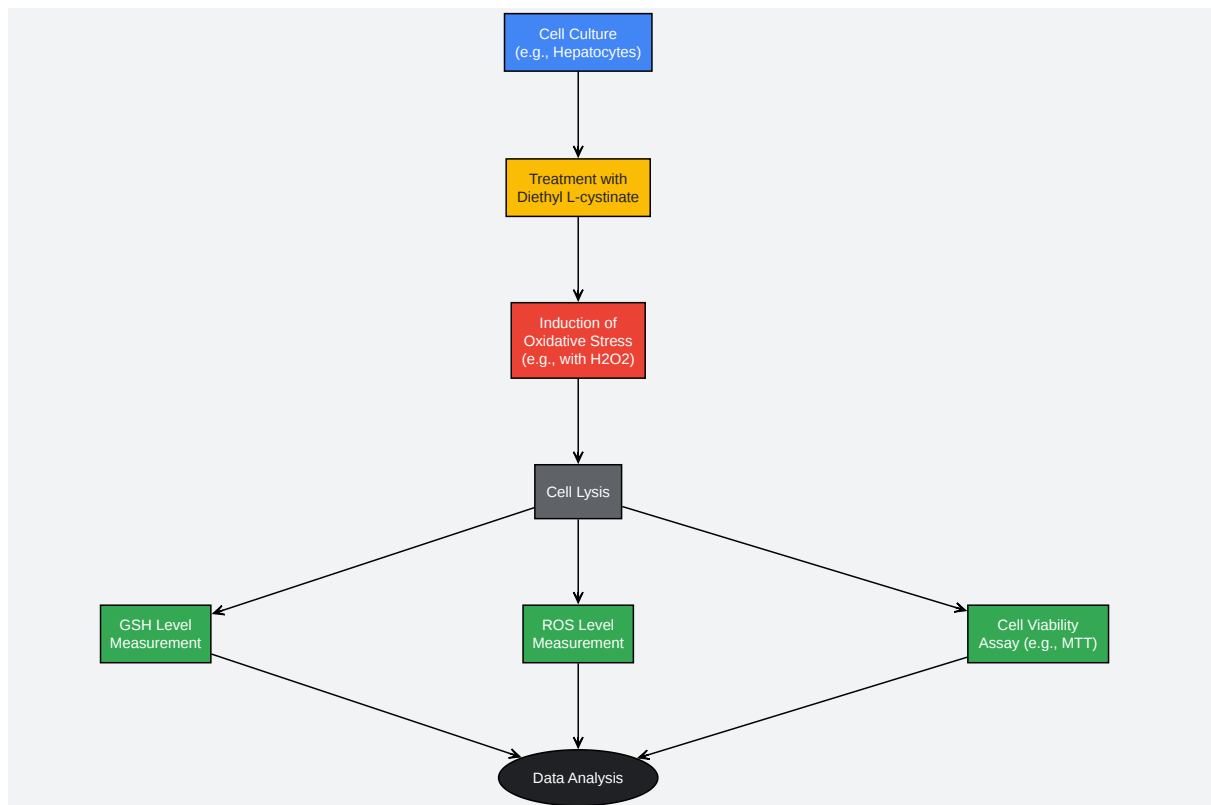
Biological Activity and Potential Applications

While specific research on the biological activity of **Diethyl L-cystinate** is limited, its role as a prodrug of L-cysteine suggests several potential applications. L-cysteine esters are investigated for their ability to deliver L-cysteine into cells, thereby replenishing intracellular glutathione (GSH) levels. GSH is a critical antioxidant, and its depletion is associated with various pathological conditions.

Potential Signaling Pathway Involvement

The primary theorized mechanism of action for L-cysteine prodrugs revolves around their intracellular conversion to L-cysteine, which then participates in the glutathione synthesis pathway.





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References

- 1. researchgate.net [researchgate.net]
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